

N-hexyl-N-methylcarbamoyl chloride IUPAC name

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Compound of Interest

Compound Name: *N-hexyl-N-methylcarbamoyl chloride*

Cat. No.: *B1646904*

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An In-depth Technical Guide to **N-hexyl-N-methylcarbamoyl chloride**

Introduction

N-hexyl-N-methylcarbamoyl chloride, with the IUPAC name **N-hexyl-N-methylcarbamoyl chloride**, is a chemical compound belonging to the class of carbamoyl chlorides.[1] These compounds are characterized by a carbonyl group attached to both a nitrogen atom and a chlorine atom. N,N-disubstituted carbamoyl chlorides are important reactive intermediates in organic synthesis, serving as precursors for the formation of carbamates, ureas, and other derivatives.[2] This guide provides a comprehensive overview of the synthesis, properties, reactivity, and potential applications of **N-hexyl-N-methylcarbamoyl chloride**, geared towards researchers and professionals in drug development and chemical sciences.

Synonyms:

- hexylmethylcarbamic chloride[1]
- Hexyl(methyl)carbamic chloride[1]
- N-Hexyl-N-methylcarbamyl Chloride[1]

Physicochemical and Computed Properties

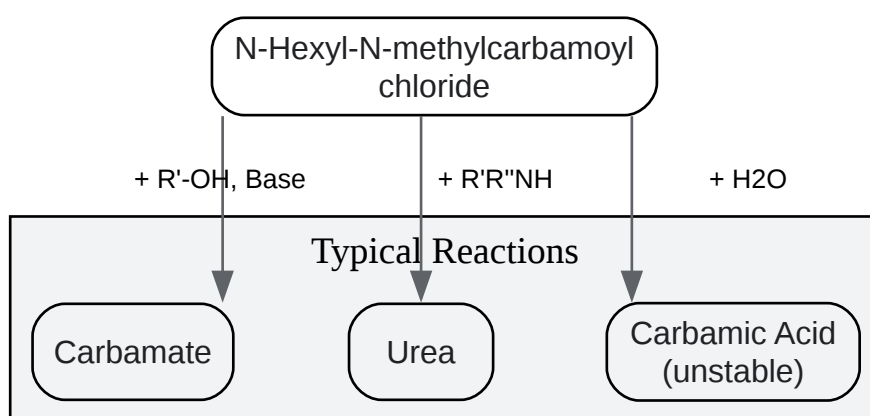
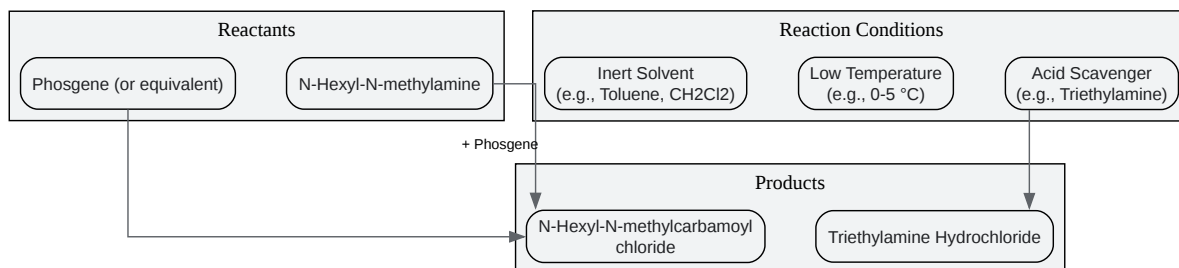
While experimental data for **N-hexyl-N-methylcarbamoyl chloride** is not readily available in the literature, its physicochemical properties have been calculated and are available through databases such as PubChem. These computed properties offer valuable insights into the compound's characteristics.

Property	Value	Source
Molecular Formula	C8H16ClNO	[1]
Molecular Weight	177.67 g/mol	[1]
IUPAC Name	N-hexyl-N-methylcarbamoyl chloride	[1]
CAS Number	58965-42-7	[1]
Exact Mass	177.0920418 Da	[1]
Topological Polar Surface Area	20.3 Å ²	[1]
Heavy Atom Count	11	[1]

Synthesis and Experimental Protocols

General Synthesis Route

The most common and direct method for the synthesis of N,N-disubstituted carbamoyl chlorides is the reaction of a secondary amine with phosgene (COCl₂) or a phosgene equivalent, such as triphosgene (bis(trichloromethyl) carbonate).[3] The reaction involves the nucleophilic attack of the secondary amine on the carbonyl carbon of phosgene, leading to the displacement of a chloride ion and the formation of the carbamoyl chloride. An acid scavenger, typically a tertiary amine like triethylamine, is often used to neutralize the hydrogen chloride byproduct.[4]



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